

Biotin-PEG3-pyridyldithiol molecular weight and formula

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Compound of Interest

Compound Name: Biotin-PEG3-pyridinrthiol

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In-Depth Technical Guide: Biotin-PEG3-pyridyldithiol

This guide provides a detailed overview of the physicochemical properties of Biotin-PEG3-pyridyldithiol, a key reagent in bioconjugation and drug delivery systems. Designed for researchers, scientists, and professionals in drug development, this document outlines the molecule's essential characteristics and structural composition.

Physicochemical Data Summary

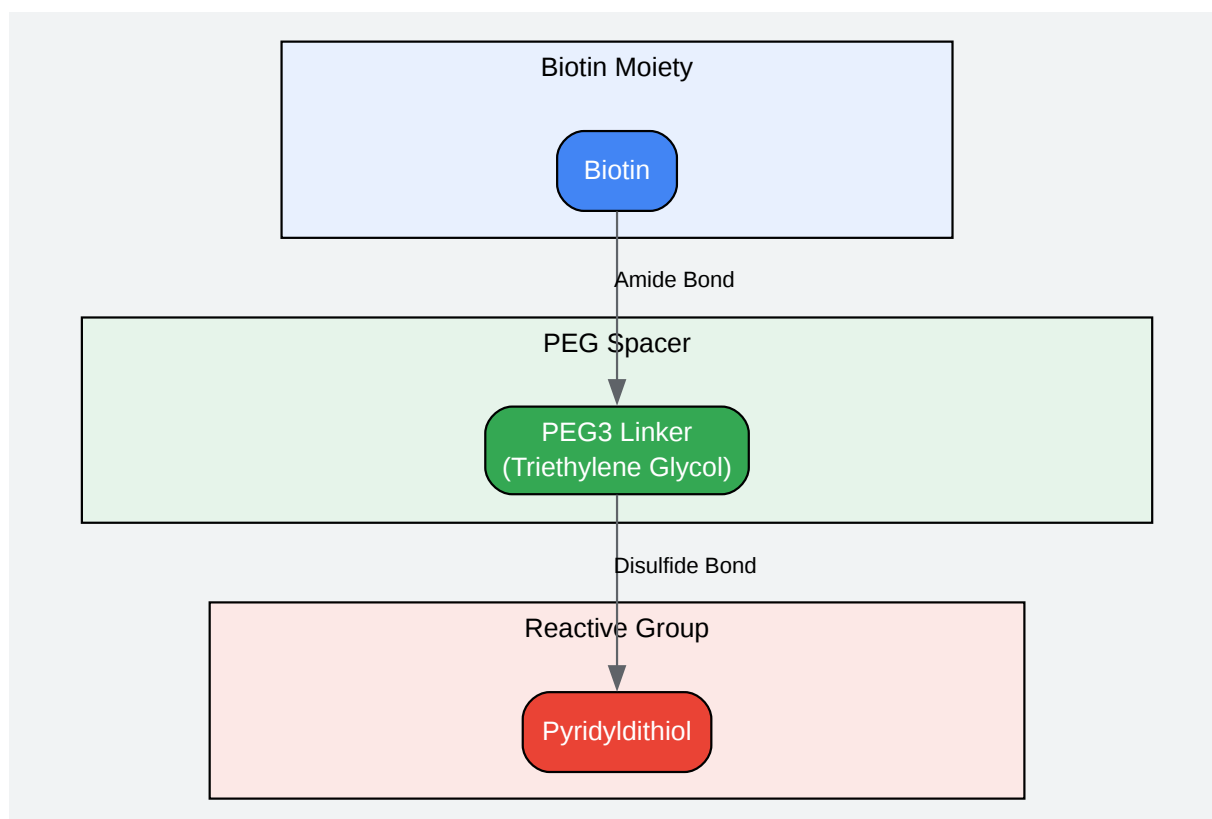
The fundamental properties of Biotin-PEG3-pyridyldithiol are summarized in the table below, providing a quick reference for laboratory applications.

Property	Value
Molecular Formula	C ₂₈ H ₄₅ N ₅ O ₆ S ₃
Molecular Weight	643.88 g/mol [1]

Molecular Structure and Connectivity

Biotin-PEG3-pyridyldithiol is a heterobifunctional crosslinker composed of three primary moieties: a biotin group for affinity binding, a polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and a pyridyldithiol group for covalent conjugation to

thiol-containing molecules. The connectivity of these components is crucial for its function in creating stable bioconjugates.



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Caption: Molecular structure of Biotin-PEG3-pyridyldithiol.

Experimental Protocols

While specific experimental protocols are highly dependent on the application, a general methodology for the use of Biotin-PEG3-pyridyldithiol in protein labeling is provided below.

General Protocol for Protein Thiol Modification:

- **Reagent Preparation:** Dissolve Biotin-PEG3-pyridyldithiol in a suitable organic solvent (e.g., DMSO or DMF) to create a stock solution.

- **Protein Preparation:** Prepare the protein solution in a compatible buffer (e.g., PBS, pH 7.2-7.5). If necessary, reduce any existing disulfide bonds in the protein using a reducing agent like DTT or TCEP, followed by removal of the reducing agent.
- **Conjugation Reaction:** Add the Biotin-PEG3-pyridyldithiol stock solution to the protein solution. The molar ratio of the biotin reagent to the protein will depend on the number of available thiol groups and the desired degree of labeling.
- **Incubation:** Incubate the reaction mixture at room temperature or 4°C for 1-2 hours.
- **Purification:** Remove excess, unreacted Biotin-PEG3-pyridyldithiol from the biotinylated protein using size-exclusion chromatography (e.g., a desalting column) or dialysis.
- **Characterization:** Confirm the extent of biotinylation using techniques such as the HABA assay or mass spectrometry.

This guide serves as a foundational resource for the application of Biotin-PEG3-pyridyldithiol in scientific research and development. For specific applications, further optimization of protocols is recommended.

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References

- 1. Bot Detection [iris-biotech.de]
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